

Application Notes: Therapeutic Drug Monitoring of Trimethoprim Using Trimethoprim-13C3

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Compound of Interest

Compound Name: Trimethoprim-13C3

Cat. No.: B564383

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Introduction

Trimethoprim is an antibiotic primarily utilized for the treatment of urinary tract infections, respiratory tract infections, and traveler's diarrhea.[1][2] It is often administered in combination with sulfamethoxazole to achieve a synergistic antibacterial effect.[1] Therapeutic Drug Monitoring (TDM) is crucial for optimizing trimethoprim dosage to ensure efficacy while minimizing toxicity, particularly in critically ill patients or those with renal impairment.[3][4][5] TDM helps maintain plasma concentrations within the therapeutic range, enhancing treatment outcomes.[5][6] The use of a stable isotope-labeled internal standard, such as **Trimethoprim-13C3**, is essential for accurate quantification of trimethoprim in biological matrices by mass spectrometry, as it effectively corrects for matrix effects and variations in sample processing and instrument response.[2]

Principle

This protocol describes the quantitative analysis of trimethoprim in human plasma using High-Performance Liquid Chromatography coupled with tandem mass spectrometry (HPLC-MS/MS). The method employs **Trimethoprim-13C3** as an internal standard (IS) to ensure high accuracy and precision.[2] Plasma samples are prepared using protein precipitation, a common and effective method for removing proteinaceous interferences.[7] Chromatographic separation is achieved on a C18 reverse-phase column, followed by detection using a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode.

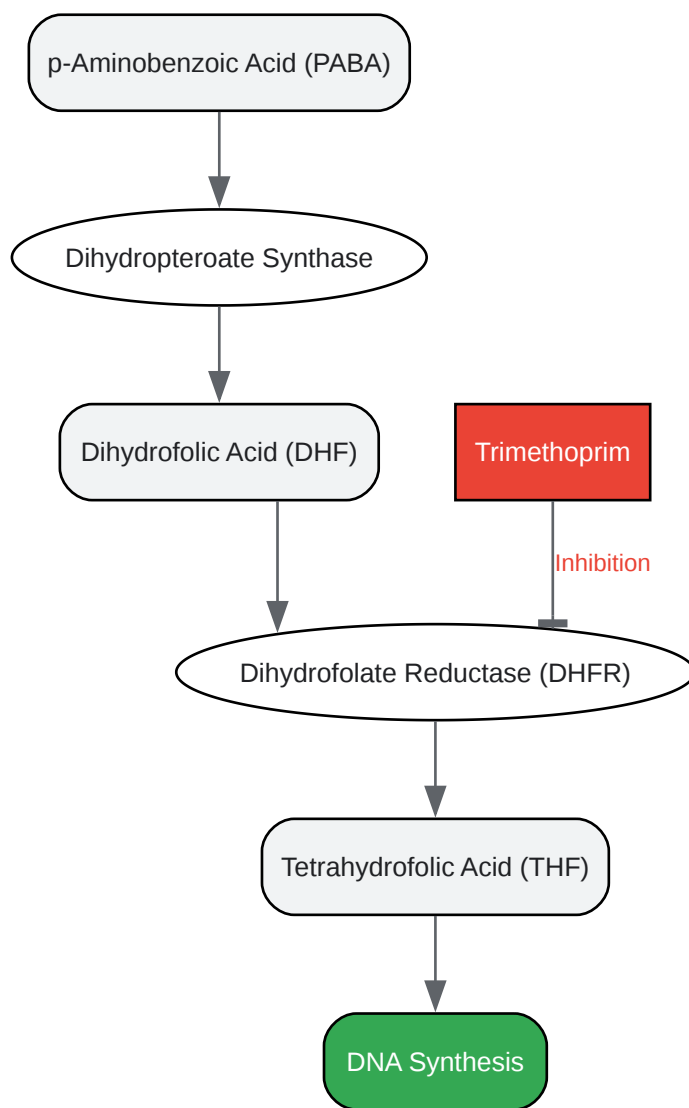
Materials and Reagents

- Trimethoprim analytical standard
- **Trimethoprim-13C3** (Internal Standard)[\[2\]](#)[\[8\]](#)
- HPLC-grade methanol
- HPLC-grade acetonitrile
- Formic acid
- Ultrapure water
- Human plasma (drug-free)

Equipment

- High-Performance Liquid Chromatography (HPLC) system
- Tandem mass spectrometer
- Analytical balance
- Vortex mixer
- Centrifuge
- Pipettes
- Autosampler vials

Experimental Workflow



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